

Safe Disposal of Fmoc-Cys(Trt)-OPfp: A Procedural Guide

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Compound of Interest

Compound Name: Fmoc-Cys(Trt)-OPfp

Cat. No.: B557765

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This guide provides essential safety and logistical information for the proper disposal of **Fmoc-Cys(Trt)-OPfp** (N α -Fmoc-S-trityl-L-cysteine pentafluorophenyl ester), a reagent commonly used in solid-phase peptide synthesis. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and maintaining compliance with environmental regulations.

Hazard Profile and Safety Precautions

Fmoc-Cys(Trt)-OPfp is classified as a skin irritant and a combustible solid.[1][2] All personnel handling this compound should wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, chemically resistant gloves, and a lab coat.[3] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **Fmoc-Cys(Trt)-OPfp**.

Chemical Property	Value
Molecular Formula	C ₄₃ H ₃₀ F ₅ NO ₄ S
Molecular Weight	751.76 g/mol [1] [2]
CAS Number	115520-21-3 [1] [2]
Storage Temperature	2-8°C [1] or 15-25°C [2]
Appearance	White to off-white powder
Hazard Class	Skin Irritant 2 [1] [2]
Storage Class	11 - Combustible Solids [1] [2]

Experimental Protocol for Disposal

The fundamental principle for the disposal of **Fmoc-Cys(Trt)-OPfp** and any associated contaminated materials is to manage it as hazardous chemical waste.[\[4\]](#) Under no circumstances should this compound or its solutions be disposed of down the drain.[\[4\]](#)

Step-by-Step Disposal Procedure:

- Waste Segregation:
 - Do not mix **Fmoc-Cys(Trt)-OPfp** waste with other chemical waste streams unless compatibility has been confirmed.[\[4\]](#)
 - Solid waste, such as contaminated weighing paper, gloves, and pipette tips, should be collected separately in a designated container.[\[3\]](#)[\[4\]](#)
 - Solutions containing **Fmoc-Cys(Trt)-OPfp** should be collected in a separate, sealed, and properly labeled hazardous waste container.[\[4\]](#)
- Containment of Solid Waste:
 - Place all solid waste contaminated with **Fmoc-Cys(Trt)-OPfp** into a designated, leak-proof hazardous waste container.[\[3\]](#)[\[4\]](#)

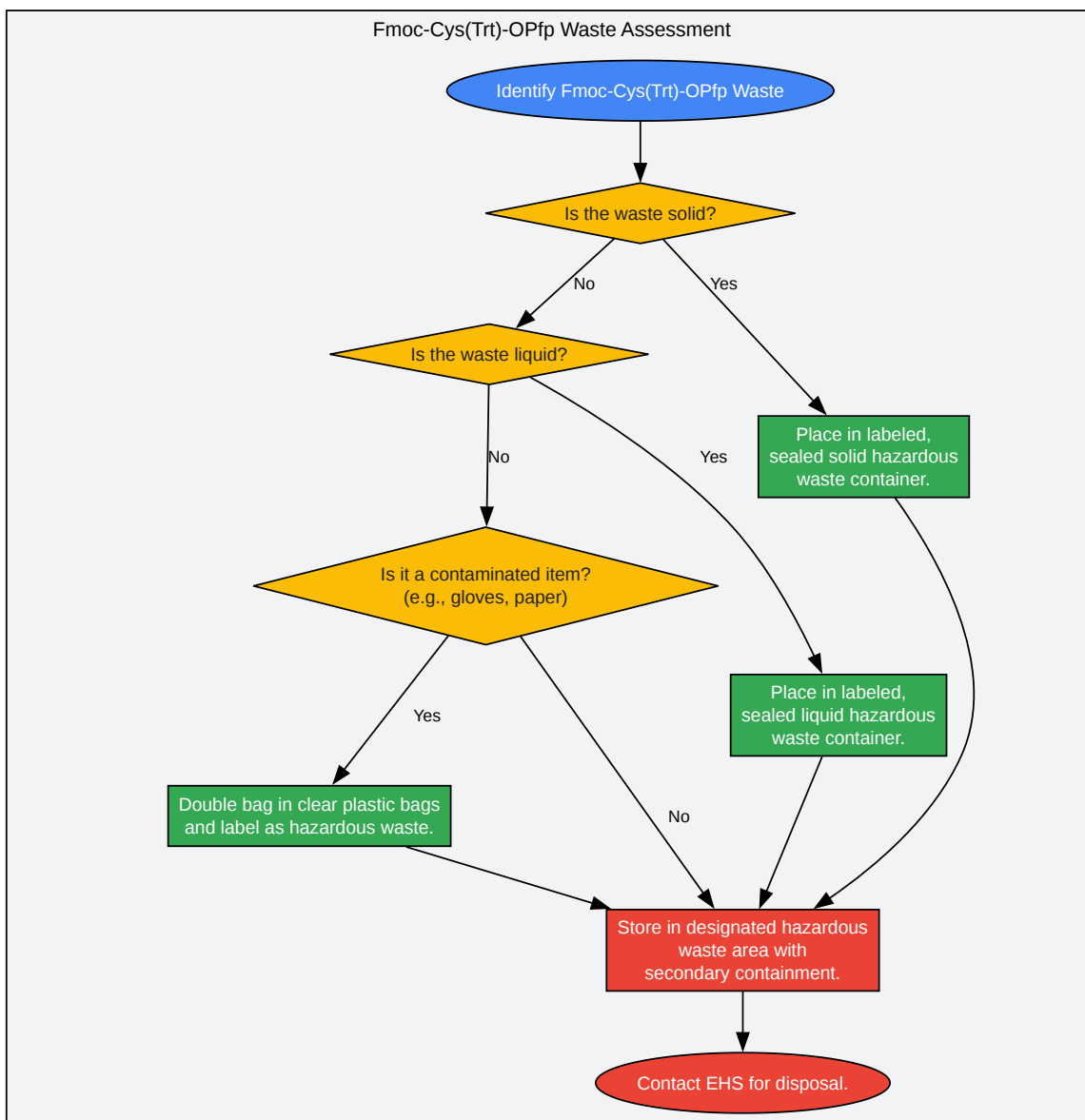
- This container must be clearly labeled as "Hazardous Waste" and include the full chemical name: **Fmoc-Cys(Trt)-OPfp**.^{[3][4]}
- Labeling and Storage:
 - Ensure the hazardous waste container is tightly sealed to prevent leaks or spills.^[4]
 - Store the container in a designated, well-ventilated, and secure area away from incompatible materials.^{[3][4]} This area should be clearly marked as a hazardous waste accumulation site.^[4]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste.^{[3][4]}
 - Provide a complete and accurate description of the waste to the disposal personnel.

Spill Management

In the event of a small spill, and if it is safe to do so, contain the spill using an absorbent material.^[4] Sweep up the material and place it in the designated hazardous waste container.^[4] For large spills, evacuate the area and immediately contact your institution's EHS or emergency response team.^[4]

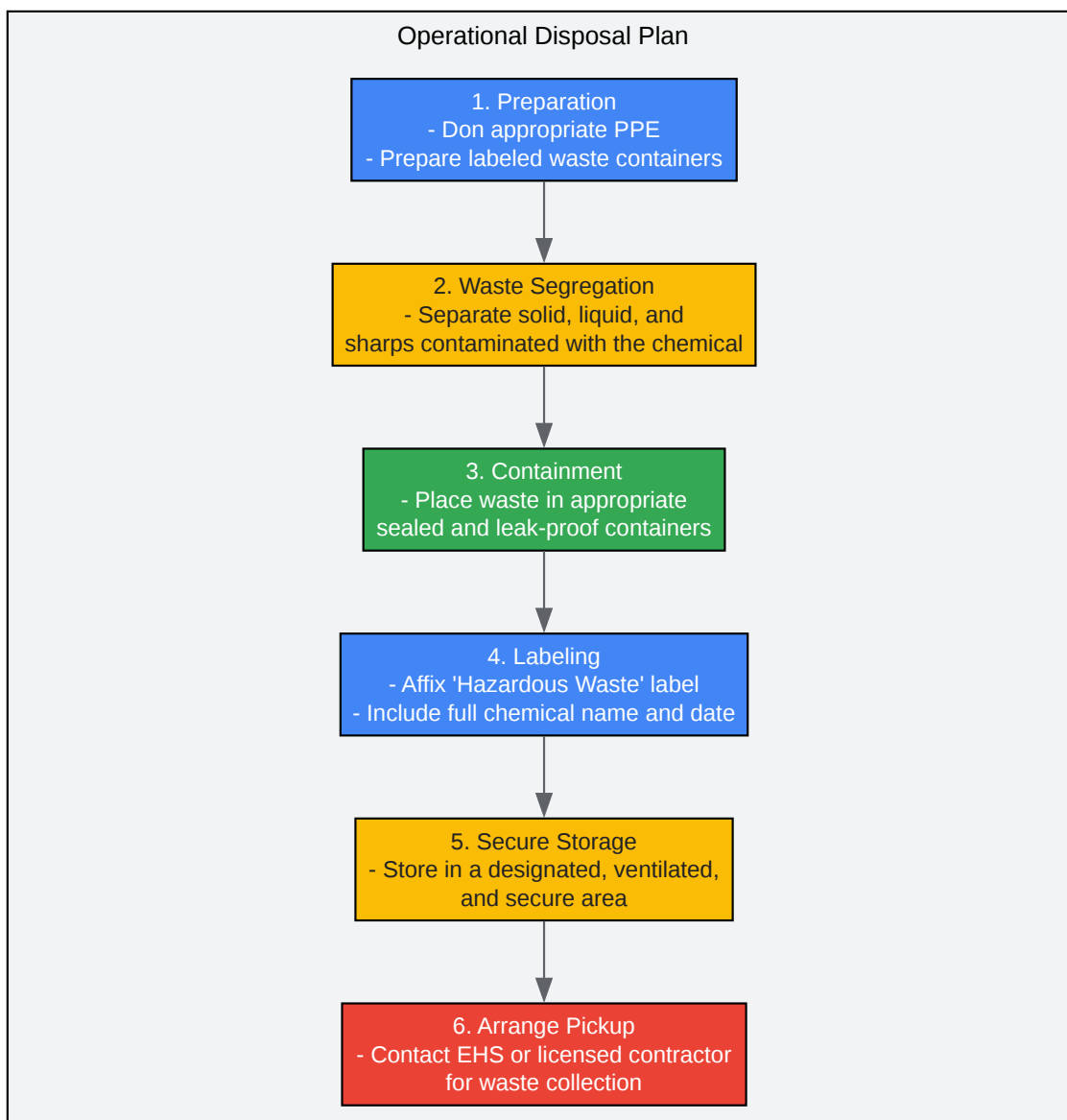
Visualized Workflows

The following diagrams illustrate the decision-making process and the operational workflow for the proper disposal of **Fmoc-Cys(Trt)-OPfp**.



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Caption: Decision tree for the segregation and initial containment of **Fmoc-Cys(Trt)-OPfp** waste.



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Caption: Step-by-step workflow for the safe disposal of **Fmoc-Cys(Trt)-OPfp**.

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References

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